

# Chemical structure and IUPAC name of Tetrachlorofluorescein.

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## Compound of Interest

Compound Name: **Tetrachlorofluorescein**

Cat. No.: **B1293599**

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An In-depth Technical Guide to **Tetrachlorofluorescein** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Tetrachlorofluorescein**, a versatile fluorescent dye. The information is tailored for researchers, scientists, and professionals involved in drug development, with a focus on its technical specifications and experimental applications.

## Chemical Structure and IUPAC Name

**Tetrachlorofluorescein** is a halogenated derivative of fluorescein. The addition of four chlorine atoms to the phthalic acid moiety significantly influences its spectral properties and acidity compared to the parent molecule.

IUPAC Name: 4,5,6,7-tetrachloro-3',6'-dihydroxyspiro[2-benzofuran-3,9'-xanthene]-1-one[1]

Synonyms: 3,4,5,6-**Tetrachlorofluorescein**, 4,5,6,7-**Tetrachlorofluorescein**[1]

Chemical Formula: C<sub>20</sub>H<sub>8</sub>Cl<sub>4</sub>O<sub>5</sub>[1][2][3]

Chemical Structure:

Caption: Chemical structure of **Tetrachlorofluorescein**.

# Physicochemical and Spectral Properties

The following tables summarize the key physicochemical and spectral properties of **Tetrachlorofluorescein**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Weight	470.09 g/mol	[3]
Appearance	Pale yellow to amber to green powder	[3]
Melting Point	304 °C (decomposes)	[3]
Solubility	Soluble in organic solvents and water.	[2]

Table 2: Spectral Properties

Solvent	Excitation Max (λ <sub>ex</sub> )	Emission Max (λ <sub>em</sub> )	Quantum Yield (Φ)	Molar Extinction Coefficient (ε)	Reference
Pyridine	468-470 nm	Not specified	Not specified	Not specified	[4]
Generic	521 nm	536 nm	Not specified	Not specified	[5]
PBS	509 nm	Not specified	0.65	65,500 M <sup>-1</sup> cm <sup>-1</sup>	[6]
Not specified	519 nm	535 nm	Not specified	Not specified	[7]
Carboxy-derivative	521 nm	542 nm	Not specified	Not specified	[8]

## Experimental Protocols

## General Synthesis of Tetrachlorofluorescein

This protocol outlines a general method for the synthesis of **tetrachlorofluorescein** via the condensation of tetrachlorophthalic anhydride and resorcinol. This reaction is a variation of the Friedel-Crafts acylation.[9]

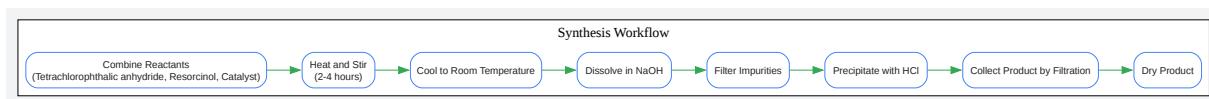
### Materials:

- Tetrachlorophthalic anhydride
- Resorcinol
- Zinc chloride (anhydrous) or Methanesulfonic acid
- 1 M Sodium hydroxide (NaOH) solution
- 1 M Hydrochloric acid (HCl) solution
- Deionized water
- Round-bottom flask
- Heating mantle with stirrer
- Filtration apparatus

### Procedure:

- In a dry round-bottom flask, combine tetrachlorophthalic anhydride (1.0 equivalent) and resorcinol (2.1 equivalents).
- Add a catalytic amount of anhydrous zinc chloride (approximately 0.5 equivalents) or use methanesulfonic acid as both catalyst and solvent.[10]
- Heat the mixture with stirring. The reaction mixture will become a thick, dark paste.
- Maintain the temperature and continue stirring for 2-4 hours. Monitor the reaction progress by thin-layer chromatography.

- Allow the reaction mixture to cool to room temperature.
- Carefully dissolve the crude product in 1 M NaOH solution. The solution will turn a deep reddish-brown and exhibit fluorescence.
- Filter the solution to remove any insoluble impurities.
- Slowly add 1 M HCl to the filtrate with stirring to precipitate the **tetrachlorofluorescein**. Continue adding HCl until the solution is acidic (pH ~2-3).
- Collect the precipitate by vacuum filtration and wash thoroughly with deionized water to remove residual salts.
- Dry the purified **tetrachlorofluorescein** product.



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Caption: General workflow for the synthesis of **Tetrachlorofluorescein**.

## Application as a Fluorescent pH Indicator

**Tetrachlorofluorescein**'s fluorescence is pH-dependent, making it a useful indicator in chemical analyses.<sup>[3]</sup> Under acidic conditions, it appears yellow, while under alkaline conditions, it turns green with strong fluorescence.<sup>[2]</sup>

## Applications in Research and Drug Development

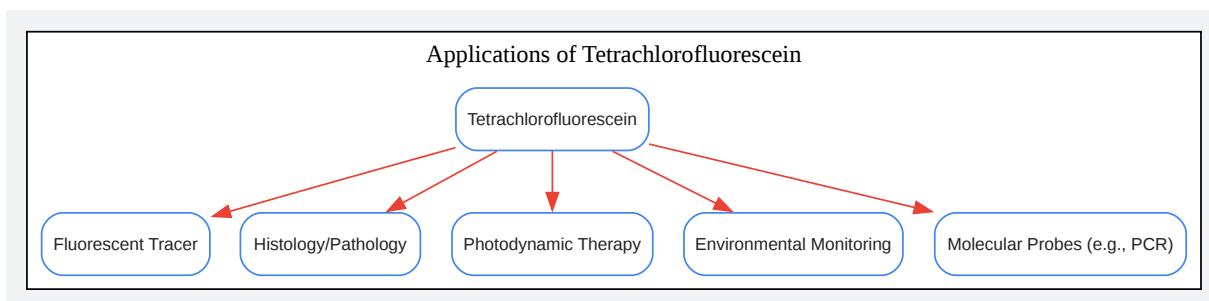
**Tetrachlorofluorescein** and its derivatives are valuable tools in various scientific fields.

- Fluorescent Tracers: Its high stability and strong fluorescence make it an excellent tracer in biological research, such as in fluorescence microscopy and flow cytometry, for visualizing

cellular processes.[3]

- Histology and Pathology: It can be used as a staining agent for tissue samples, aiding in the identification of specific cell types or pathological changes.[3]
- Photodynamic Therapy: There is potential for its use in photodynamic cancer therapy, where it can be activated by light to selectively destroy malignant cells.[3]
- Environmental Monitoring: It is employed to track the dispersion of pollutants in aquatic systems.[3]
- Molecular Probes: Derivatives of **tetrachlorofluorescein**, such as TET, are widely used for labeling PCR probes in molecular biology applications.[7]

The inclusion of chlorine atoms in molecules can be a significant strategy in drug discovery, with over 250 FDA-approved drugs containing chlorine.[11] While **tetrachlorofluorescein** itself is primarily a research tool, its chlorinated structure is of interest in the broader context of developing new therapeutic agents.[11]



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Caption: Key application areas of **Tetrachlorofluorescein**.

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## References

- 1. Tetrachlorofluorescein | C20H8Cl4O5 | CID 80424 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 3,4,5,6-TETRACHLOROFLUORESCEIN | 6262-21-1 [chemicalbook.com]
- 5. glenresearch.com [glenresearch.com]
- 6. PhotochemCAD | 3,4,5,6-Tetrachlorofluorescein [photochemcad.com]
- 7. lumiprobe.com [lumiprobe.com]
- 8. Spectrum [TET (Carboxy-2,4,7,7-tetrachlorofluorescein)] | AAT Bioquest [aatbio.com]
- 9. benchchem.com [benchchem.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
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